

# Potential Research Areas for 1H,1H-Perfluorononylamine: A Technical Guide

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## Compound of Interest

Compound Name: **1H,1H-Perfluorononylamine**

Cat. No.: **B1333418**

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## Abstract

**1H,1H-Perfluorononylamine** is a fluorinated organic compound with growing interest in various scientific and industrial fields. Its unique properties, stemming from the highly electronegative fluorine atoms, make it a promising candidate for advanced material development and biomedical applications. This technical guide explores potential research areas for **1H,1H-Perfluorononylamine**, providing an in-depth overview of its applications in surface modification, materials science, and biological systems. This document summarizes key quantitative data, details relevant experimental protocols, and visualizes complex processes to facilitate further investigation and innovation.

## Introduction

**1H,1H-Perfluorononylamine**, with the chemical formula  $C_9H_4F_{17}N$ , is a single-chain perfluoroalkyl substance. The presence of the long perfluorinated tail imparts unique characteristics such as hydrophobicity, oleophobicity, and high thermal and chemical stability. The terminal amine group provides a reactive site for further chemical modifications, making it a versatile building block for creating functionalized surfaces and materials. Current research highlights its potential in creating superhydrophobic surfaces, biocompatible coatings, and as a tool in studying biological interactions.

## Physicochemical Properties

A summary of the key physicochemical properties of **1H,1H-Perfluorononylamine** is presented below. This data is essential for understanding its behavior in different experimental settings.

Property	Value	Reference
Molecular Formula	C <sub>9</sub> H <sub>4</sub> F <sub>17</sub> N	PubChem
Molecular Weight	449.11 g/mol	PubChem
Appearance	Not specified, likely a liquid or low-melting solid	General knowledge
Boiling Point	Not specified	
Solubility	Insoluble in water, soluble in fluorinated and some organic solvents	General knowledge
CAS Number	355-47-5	PubChem

## Research Area: Surface Modification and Materials Science

The primary application of **1H,1H-Perfluorononylamine** lies in the modification of material surfaces to impart desirable properties such as hydrophobicity and oleophobicity.

## Creation of Hydrophobic and Oleophobic Surfaces

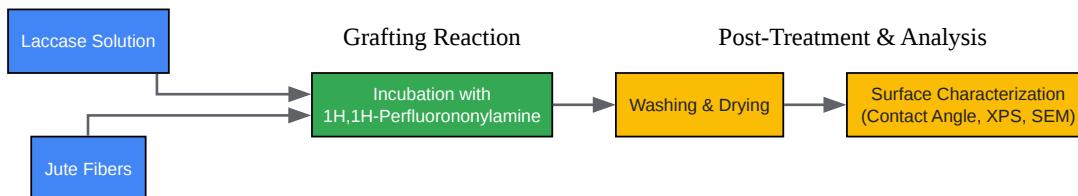
**1H,1H-Perfluorononylamine** can be grafted onto various substrates to create surfaces that repel water and oil. A notable example is the laccase-mediated grafting onto lignocellulosic materials like jute.

Substrate	Modifying Agent	Water Contact Angle (°)	Oil Contact Angle (°)	Reference
Jute	1H,1H-Perfluorononylamine (PFNL)	Increased by 46.35%	117.16	[1][2]
Jute	4-[4-(trifluoromethyl)phenoxy]phenol (TFMPP)	Increased by 41.94%	Not Reported	[1][2]

This protocol describes a general procedure for the enzymatic grafting of **1H,1H-Perfluorononylamine** onto a lignocellulosic surface.

- Substrate Preparation: Jute fibers are thoroughly cleaned and dried to remove any surface impurities.
- Enzyme Solution Preparation: A solution of laccase enzyme is prepared in a suitable buffer (e.g., sodium acetate buffer, pH 5.0).
- Grafting Reaction:
  - The jute fibers are immersed in the laccase solution.
  - **1H,1H-Perfluorononylamine** is added to the mixture. The reaction is carried out with gentle agitation at a controlled temperature (e.g., 50°C) for a specific duration (e.g., 2 hours).
- Washing and Drying: The modified jute fibers are removed from the reaction mixture, washed extensively with appropriate solvents (e.g., ethanol, water) to remove any unreacted amine and enzyme, and then dried.
- Characterization: The surface properties of the modified jute are characterized using techniques such as contact angle measurements, X-ray photoelectron spectroscopy (XPS), and scanning electron microscopy (SEM).

## Substrate &amp; Enzyme Preparation

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Laccase-mediated grafting of **1H,1H-Perfluorononylamine** onto jute fibers.

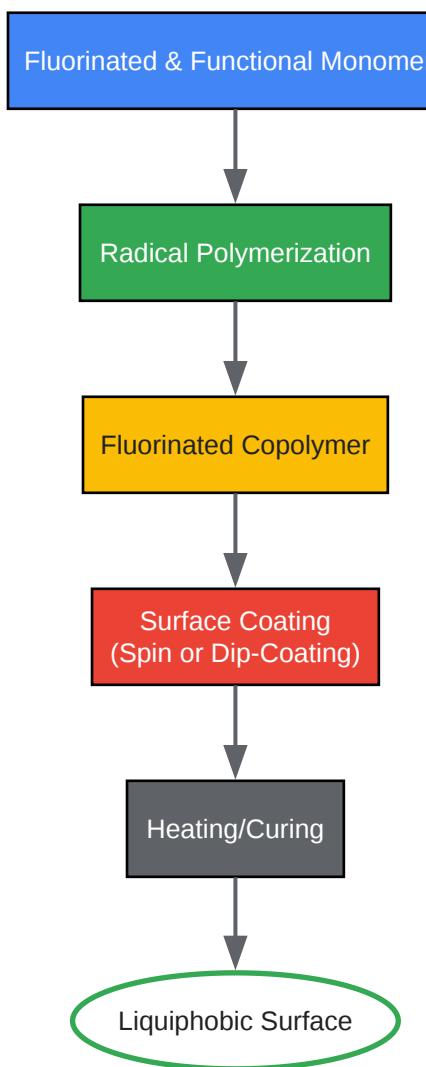
## Development of Liquiphobic Coatings

**1H,1H-Perfluorononylamine** can be incorporated into polymeric materials to create coatings that repel a wide range of liquids.

This protocol outlines the synthesis of a random copolymer for creating liquiphobic surfaces, as suggested by patent literature.[3]

- Monomer Preparation: A fluorinated monomer derived from **1H,1H-Perfluorononylamine** is synthesized. This typically involves reacting the amine with a suitable acrylate or methacrylate precursor.
- Polymerization:
  - The fluorinated monomer, a co-monomer (e.g., one with a functional group for surface adhesion), and a radical initiator are dissolved in an appropriate solvent in a reaction flask equipped with a condenser and nitrogen inlet.
  - The mixture is purged with nitrogen and heated to initiate polymerization (e.g., 60-110°C).
  - The reaction is allowed to proceed for a set time (e.g., 2-24 hours).
- Purification: The resulting polymer is purified, for example, by precipitation in a non-solvent, followed by filtration and drying.

- Coating Application: The purified polymer is dissolved in a suitable solvent and applied to a substrate surface via methods like spin-coating or dip-coating.
- Curing: The coated substrate is heated to facilitate solvent evaporation and promote adhesion of the polymer film to the surface.



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Workflow for creating a liquiphobic surface using a fluorinated copolymer.

## Research Area: Biological and Biomedical Applications

The unique interactions of fluorinated compounds with biological molecules open up avenues for research in drug development and diagnostics.

## Investigating Perfluoroalkyl-Protein Interactions

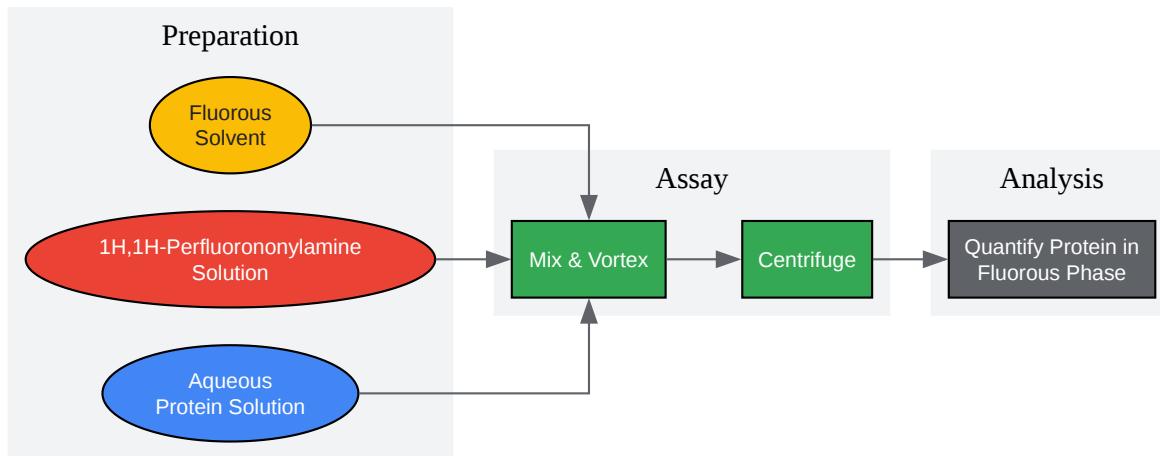
Understanding how perfluoroalkyl substances interact with proteins is crucial for assessing their biological activity and potential toxicity. **1H,1H-Perfluorononylamine** has been used in studies to probe these interactions.

Protein	Dispersing Agent	Dispersion Efficiency (%)	Reference
Various Proteins	1H,1H-Perfluorononylamine	Showed capacity to disperse, but less potent than PFNA	[4]
Various Proteins	Perfluorononanoic acid (PFNA)	53 - 100	[4]

This protocol describes a general method for assessing the ability of a perfluoroalkyl compound to mediate the phase separation of proteins into a fluorous solvent.[4]

- Protein Solution Preparation: A stock solution of the protein of interest is prepared in an aqueous buffer (e.g., PBS).
- Perfluoroalkyl Compound Solution: A stock solution of **1H,1H-Perfluorononylamine** is prepared in a suitable solvent.
- Phase Separation Assay:
  - In a microcentrifuge tube, the protein solution, the perfluoroalkyl compound solution, and a fluorous solvent (e.g., perfluorohexane) are combined.
  - The mixture is vortexed to ensure thorough mixing and then centrifuged to separate the aqueous and fluorous phases.
- Quantification: The amount of protein in the fluorous phase is quantified, for example, by measuring its intrinsic fluorescence or by using a protein quantification assay. The dispersion

efficiency is calculated as the percentage of the initial protein that has transferred to the fluorous phase.



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Experimental workflow for assessing protein dispersion by **1H,1H-Perfluorononylamine**.

## Developmental Toxicity Screening

**1H,1H-Perfluorononylamine** has been included in high-throughput screening assays to assess the developmental toxicity of per- and polyfluoroalkyl substances (PFAS).

Compound	CAS Number	Developmental Toxicity ( $\leq 100 \mu\text{M}$ )	Reference
1H,1H-Perfluorononylamine	355-47-5	Inactive	[5][6]

This protocol provides a general overview of a medium-throughput developmental toxicity assay using zebrafish embryos.[5][6]

- **Embryo Collection and Plating:** Zebrafish embryos are collected shortly after fertilization and placed into multi-well plates containing embryo medium.

- Compound Exposure: A solution of **1H,1H-Perfluorononylamine** in a suitable solvent (e.g., DMSO) is added to the wells at various concentrations. Control wells with solvent only are included.
- Incubation: The plates are incubated at a controlled temperature (e.g., 28°C) for a specific period (e.g., up to 6 days post-fertilization).
- Morphological Assessment: At the end of the exposure period, embryos are examined under a microscope for any developmental malformations, such as pericardial edema, yolk sac edema, and spinal curvature.
- Data Analysis: The incidence and severity of malformations are recorded and analyzed to determine the concentration-response relationship and identify any toxic effects.

## Future Research Directions

The unique properties of **1H,1H-Perfluorononylamine** suggest several promising avenues for future research:

- Drug Delivery: The amine functionality can be used to conjugate drugs or targeting ligands, while the perfluorinated chain could facilitate transport across biological membranes or be used for creating stable nanoemulsions.
- Biocompatible Coatings: Further research into the biocompatibility of surfaces modified with **1H,1H-Perfluorononylamine** could lead to applications in medical implants and devices to reduce biofouling.
- Advanced Materials: Incorporation of **1H,1H-Perfluorononylamine** into novel polymers and composites could lead to materials with enhanced thermal stability, chemical resistance, and unique surface properties for applications in electronics, aerospace, and protective coatings.
- Environmental Fate and Toxicology: More detailed studies are needed to fully understand the environmental persistence, bioaccumulation potential, and toxicological profile of **1H,1H-Perfluorononylamine** to ensure its safe and sustainable use.

## Conclusion

**1H,1H-Perfluorononylamine** is a versatile fluorinated compound with significant potential in materials science and biomedical research. Its ability to create highly hydrophobic and oleophobic surfaces has been demonstrated, and it serves as a valuable tool for studying the interactions of perfluoroalkyl substances with biological systems. The detailed protocols and summarized data in this guide are intended to provide a solid foundation for researchers to explore and expand upon the applications of this intriguing molecule. Further investigation into the areas outlined will undoubtedly unlock new possibilities for innovation and technological advancement.

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